

Decoding the Fludrocortisone-d5 Certificate of Analysis: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fludrocortisone-d5

Cat. No.: B12419745

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for a deuterated internal standard like **Fludrocortisone-d5** is a critical document. It provides the necessary assurance of the material's identity, purity, and quality, which are paramount for the accuracy and reliability of quantitative analytical methods. This guide offers an in-depth explanation of the data and methodologies typically presented in a CoA for **Fludrocortisone-d5**.

Compound Information

A Certificate of Analysis begins with fundamental details identifying the compound.

Parameter	Value	Reference
Analyte Name	Fludrocortisone-d5	[1][2]
Molecular Formula	C ₂₁ H ₂₄ D ₅ FO ₅	[1][2]
Molecular Weight	385.48 g/mol	[1]
Unlabeled CAS Number	127-31-1	
Deuterium Incorporation	Deuterium	
Storage Temperature	-20°C	

Quantitative Analysis Summary

The core of the CoA provides quantitative data on the purity and identity of the material. The following tables summarize typical results for **Fludrocortisone-d5**.

Purity Assessment

Purity is often determined by High-Performance Liquid Chromatography (HPLC), which separates the main compound from any impurities.

Test	Method	Specification	Result
Purity by HPLC	Reverse-Phase HPLC	>95%	98.7%

Identity Confirmation

Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are powerful techniques used to confirm the chemical structure and isotopic labeling of **Fludrocortisone-d5**.

Test	Method	Expected	Result
Mass Spectrometry	ESI-MS	$[M+H]^+ = 386.5$ m/z	Conforms
^1H -NMR	600 MHz in DMSO	Conforms to structure	Conforms
^{13}C -NMR	150 MHz in DMSO	Conforms to structure	Conforms

Experimental Protocols

Detailed methodologies are crucial for understanding and reproducing the data presented in the CoA.

High-Performance Liquid Chromatography (HPLC)

A stability-indicating reverse-phase HPLC method is typically used to assess purity.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Chromolith RP18e or equivalent.
- Mobile Phase: A gradient of acetonitrile and 2 mM ammonium formate.

- Flow Rate: 0.7 mL/min.
- Detection: UV at 240 nm.
- Injection Volume: 10 μ L.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and isotopic enrichment of **Fludrocortisone-d5**. It is a key technique for its use as an internal standard in quantitative analysis.

- Instrumentation: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Analysis Mode: Multiple Reaction Monitoring (MRM).
- Precursor Ion (m/z): 386.2.
- Product Ion (m/z): 348.4.

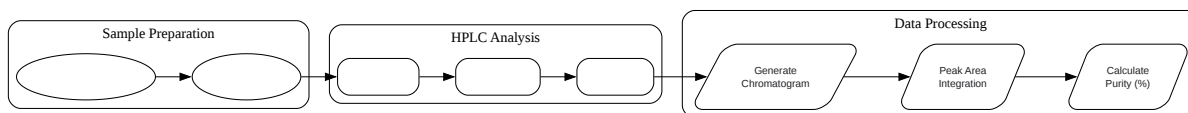
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure and the positions of the deuterium labels.

- Instrumentation: Bruker DMX - 600MHz or equivalent.
- Sample Preparation: 100mM in DMSO-d6.
- Reference: Tetramethylsilane (TMS).
- Experiments: 1D ^1H , ^{13}C , DEPT90, DEPT135 and 2D COSY, HSQC, HMBC.

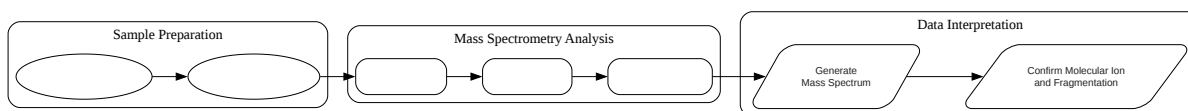
Visualizing Experimental Workflows

Diagrams can effectively illustrate the sequence of steps in the analytical procedures.



[Click to download full resolution via product page](#)

Caption: Workflow for Purity Assessment by HPLC.



[Click to download full resolution via product page](#)

Caption: Workflow for Identity Confirmation by Mass Spectrometry.

Application in Research

Fludrocortisone-d5 is primarily used as an internal standard for the quantification of fludrocortisone in biological matrices such as human plasma. Its deuterated nature ensures that it has nearly identical chemical and physical properties to the unlabeled analyte, but a different mass, allowing for accurate quantification by mass spectrometry. This is particularly crucial in pharmacokinetic studies where precise measurement of drug concentration is essential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fludrocortisone-d5 (Major) | LGC Standards [lgcstandards.com]
- 2. Fludrocortisone-d5 (Major) | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [Decoding the Fludrocortisone-d5 Certificate of Analysis: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12419745#fludrocortisone-d5-certificate-of-analysis-explained]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com